

CYC065 stability and storage conditions

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Compound of Interest

Compound Name: *TCL065*

Cat. No.: *B15574044*

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CYC065 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the stability and storage of CYC065. Below you will find frequently asked questions (FAQs) and troubleshooting guides to ensure the integrity of your experiments.

Frequently Asked Questions (FAQs)

Q1: How should I store the solid (powder) form of CYC065?

A1: For long-term storage, the solid form of CYC065 should be stored at -20°C. Under these conditions, it is stable for at least three to four years.^{[1][2]} For shorter periods, it can be stored at 4°C for up to two years.^[3]

Q2: What are the recommended storage conditions for CYC065 dissolved in a solvent?

A2: The stability of CYC065 in solution depends on the solvent and storage temperature. It is recommended to aliquot stock solutions to avoid repeated freeze-thaw cycles.^[4]

- In DMSO:

- Store at -80°C for up to 1 year.[3][4]
- Store at -20°C for up to 6 months.[3]
- General guidance for in-vivo working solutions: It is recommended to prepare these freshly on the day of use.[3] If precipitation occurs during preparation, gentle heating and/or sonication can be used to aid dissolution.[3]

Q3: How do I prepare a stock solution of CYC065?

A3: CYC065 is soluble in DMSO at concentrations of 80 mg/mL (201.24 mM) or greater.[3][4] When preparing stock solutions, it is crucial to use fresh, anhydrous DMSO, as hygroscopic (moisture-absorbing) DMSO can significantly reduce the solubility of the compound.[3][4]

Q4: Is CYC065 stable in aqueous solutions or cell culture media?

A4: CYC065 is insoluble in water.[4] For cell-based assays, stock solutions in DMSO are typically diluted into aqueous buffers or cell culture media. While specific stability data in various buffers is not readily available, CYC065 was designed for improved metabolic stability compared to its parent compound, seliciclib.[5] However, for optimal results, it is recommended to prepare working solutions fresh for each experiment. For in vivo studies, formulations with excipients like PEG300 and Tween80 have been used.[4]

Troubleshooting Guide

Issue: I am observing inconsistent or lower-than-expected activity of CYC065 in my experiments.

This could be related to the stability and handling of the compound. Here are some troubleshooting steps:

- **Verify Storage Conditions:** Ensure that both the solid compound and any stock solutions have been stored according to the recommendations in the table below. Avoid repeated freeze-thaw cycles of stock solutions by preparing and storing aliquots.[4]
- **Check Solvent Quality:** The use of old or improperly stored DMSO can affect the solubility and stability of CYC065. Use fresh, high-purity, anhydrous DMSO for preparing stock

solutions.^[4]

- **Freshly Prepare Working Solutions:** It is best practice to dilute your stock solution to the final working concentration immediately before use, especially for aqueous-based assays.
- **Assess Stability in Your Experimental Buffer:** If you suspect instability in your specific buffer system (e.g., due to pH or components), you can perform a simple stability test.

Storage and Stability Data Summary

Form	Storage Temperature	Duration	Citations
Solid (Powder)	-20°C	≥ 4 years	^[1]
3 years	^[2] ^[4]		
4°C	2 years	^[3]	
In DMSO	-80°C	1 year	^[3] ^[4]
-20°C	6 months	^[3]	

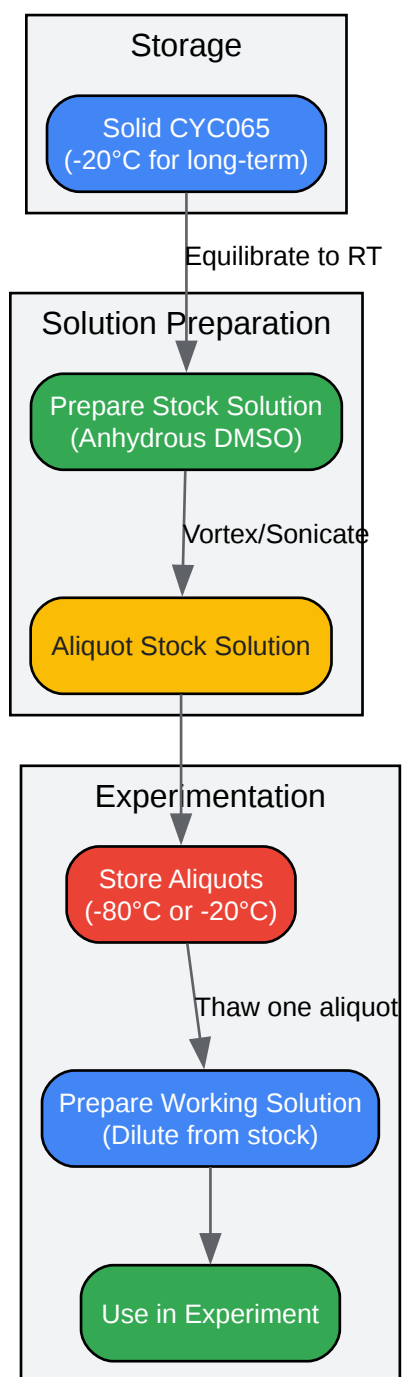
Experimental Protocols

Protocol for Preparation of a 10 mM CYC065 Stock Solution in DMSO

- **Materials:**
 - CYC065 solid powder
 - Anhydrous, high-purity DMSO
 - Sterile microcentrifuge tubes or vials
 - Calibrated balance and appropriate personal protective equipment (PPE)
- **Procedure:**

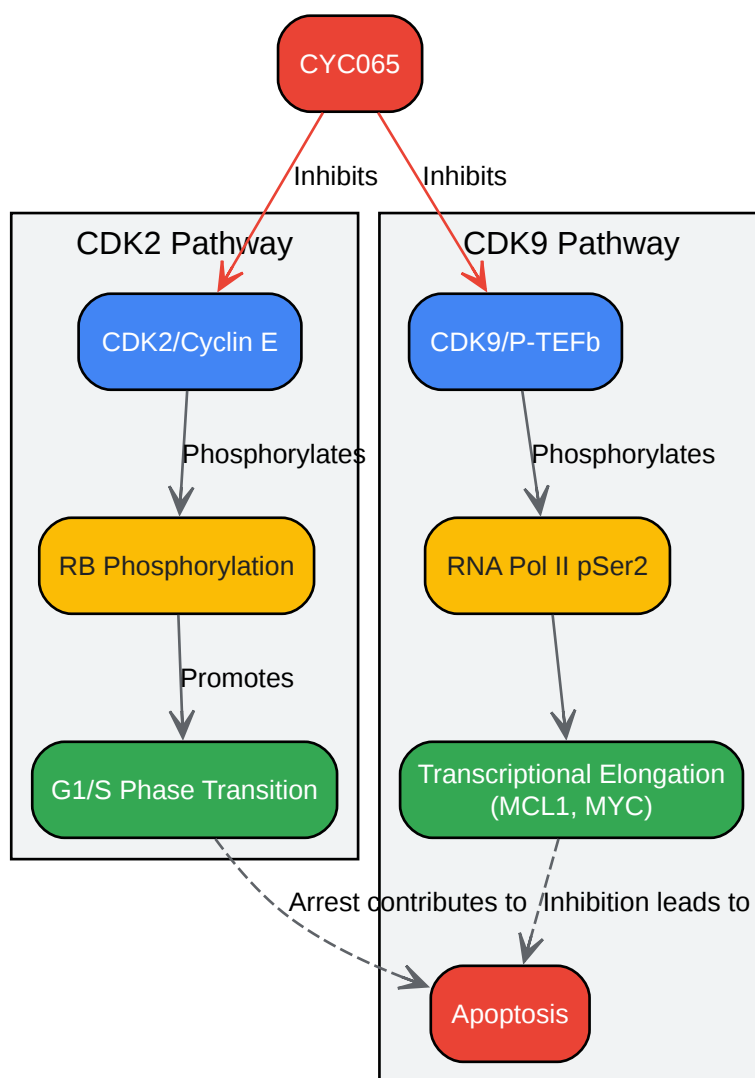
1. Allow the vial of solid CYC065 to equilibrate to room temperature before opening to prevent condensation.
2. Weigh out the desired amount of CYC065 powder using a calibrated balance. For example, for 1 mL of a 10 mM solution, you would need 3.975 mg (Molecular Weight = 397.5 g/mol).
3. Add the appropriate volume of anhydrous DMSO to the solid.
4. Vortex or sonicate gently until the solid is completely dissolved. If necessary, gentle warming can be applied.[\[3\]](#)
5. Aliquot the stock solution into smaller volumes in sterile, tightly sealed tubes for storage. This prevents contamination and degradation from repeated freeze-thaw cycles.[\[4\]](#)
6. Store the aliquots at -80°C for long-term storage (up to 1 year) or -20°C for shorter-term storage (up to 6 months).[\[3\]](#)[\[4\]](#)

Visualizations



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Caption: Recommended workflow for handling and preparing CYC065 solutions.



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Caption: Simplified signaling pathway of CYC065 as a CDK2/9 inhibitor.

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